

# A Technical Guide to the Physical State and Appearance of Pure Ammonium Glycolate

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## Compound of Interest

Compound Name: Ammonium glycolate

Cat. No.: B1617848

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This technical guide provides a comprehensive overview of the physical and chemical properties of pure **ammonium glycolate**. It is intended for researchers, scientists, and professionals in drug development who require detailed information on this compound. The guide includes a summary of its physical properties, detailed experimental protocols for its synthesis, and a logical workflow diagram.

## Physical State and Appearance

**Ammonium glycolate** ( $C_2H_7NO_3$ ) is the ammonium salt of glycolic acid.<sup>[1]</sup> Its physical state can vary depending on its purity and the method of preparation. When in an anhydrous (water-free) state, it typically appears as a viscous liquid at room temperature.<sup>[2]</sup> However, solvent-free synthesis methods, such as the reaction of powdered glycolic acid with gaseous ammonia, can yield free-flowing crystalline **ammonium glycolate**.<sup>[2]</sup> Aqueous solutions of **ammonium glycolate** are typically clear and colorless.<sup>[3]</sup> The compound is generally stable under standard laboratory conditions but may decompose upon heating.<sup>[2]</sup>

## Quantitative Physical and Chemical Properties

A summary of the key quantitative properties of **ammonium glycolate** is presented below. Data is compiled from various chemical databases and literature sources.

Property	Value	Source(s)
Molecular Formula	$\text{C}_2\text{H}_7\text{NO}_3$	[2][3]
Molecular Weight	~93.08 g/mol	[2][3][4]
Physical Form	Anhydrous: Viscous liquid or crystalline solid	[2]
Appearance	Solution: Clear, colorless liquid	[3]
Melting Point	Not applicable (decomposes on heating)	[2][5]
Boiling Point	Not applicable (decomposes on heating)	[5]
Density	~1.2 g/cm <sup>3</sup> (in solution)	[2]
Solubility	Highly soluble in water	[2]
pH	Neutral to slightly acidic in solution	[2]

## Experimental Protocols

The synthesis of **ammonium glycolate** is most commonly achieved through the neutralization of glycolic acid with ammonia. This process is exothermic and requires careful control of reaction conditions to ensure high purity and prevent the formation of byproducts.

### Protocol: Synthesis of Ammonium Glycolate via Neutralization

Objective: To synthesize **ammonium glycolate** by reacting glycolic acid with ammonia in an aqueous solution.

#### Materials:

- Glycolic acid ( $\text{HOCH}_2\text{COOH}$ ) solution (20-40% w/v)
- Ammonia ( $\text{NH}_3$ ) solution or gas

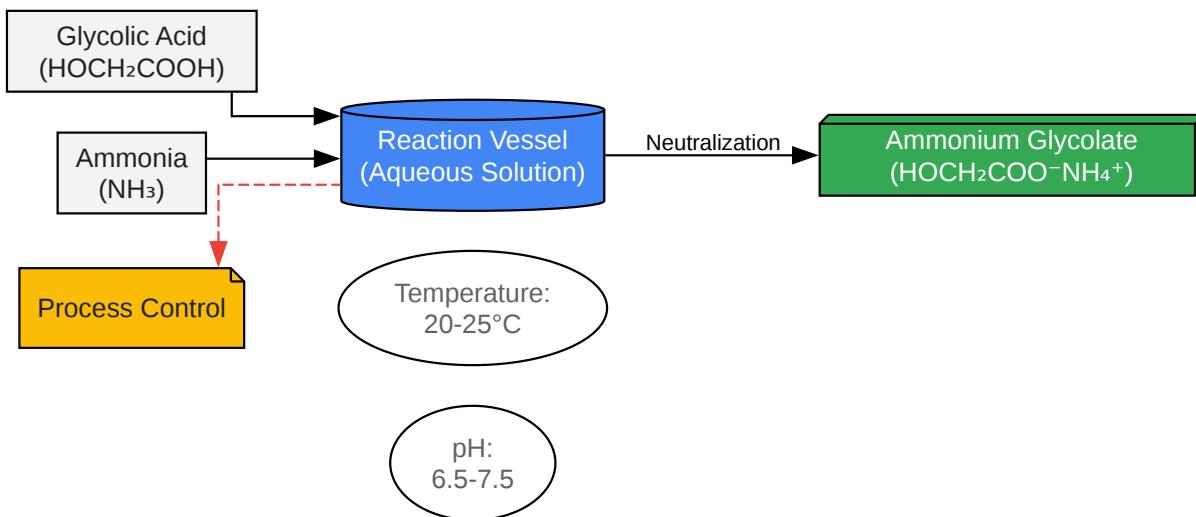
- Deionized water
- Reaction vessel with temperature control and stirring
- pH meter

#### Methodology:

- A solution of glycolic acid (20-40% w/v) is prepared in a temperature-controlled reaction vessel.[2]
- The solution is maintained at a temperature between 20–25°C to prevent the thermal decomposition of the product into glycolamide or other oligomers.[2]
- Ammonia is slowly added to the stirred glycolic acid solution.
- The pH of the reaction mixture is continuously monitored and maintained within the optimal range of 6.5–7.5.[2] This pH ensures that the glycolic acid is predominantly in its ionic form, which facilitates the proton transfer to ammonia.[2]
- The reaction is considered complete when the pH stabilizes within the target range without further addition of ammonia.
- The resulting product is an aqueous solution of **ammonium glycolate**. If a solid product is desired, subsequent steps such as vacuum distillation or evaporation are required to remove the water.[2]

## Logical and Experimental Workflow Visualization

The following diagram illustrates the key steps and controlling factors in the synthesis of **ammonium glycolate** via the neutralization pathway.



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Caption: Workflow for the synthesis of **ammonium glycolate**.

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